Physicochemical Profiling & Synthetic Utility of 1,3-Dimethyl-1H-pyrazol-4-amine Analogs

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Compound of Interest

Compound Name:	*5-(azetidin-1-yl)-1,3-dimethyl-1H-pyrazol-4-amine*
Cat. No.:	*B11821584*

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Executive Summary

The 1,3-dimethyl-1H-pyrazol-4-amine scaffold (CAS: 64517-88-0) represents a critical "privileged structure" in modern medicinal chemistry. Functioning primarily as a heteroaromatic bioisostere of aniline, it offers distinct physicochemical advantages: reduced lipophilicity (LogP), improved aqueous solubility, and a unique hydrogen bond donor/acceptor profile. This guide analyzes the electronic and structural determinants of this scaffold, providing actionable protocols for its synthesis and characterization in drug development pipelines.

Chemical Identity & Core Properties[1][2][3][4][5][6]

The core scaffold consists of a pyrazole ring methylated at the N1 and C3 positions, with a primary amine at the C4 position. This substitution pattern blocks the most reactive tautomeric shifts, locking the molecule into a defined geometry essential for consistent receptor binding.

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Property	Value / Description	Context
IUPAC Name	1,3-dimethyl-1H-pyrazol-4-amine	Core Scaffold
CAS Number	64517-88-0	Unique Identifier
Molecular Weight	111.15 g/mol	Fragment-like space
Formula	$C_5H_9N_3$	High Nitrogen content
Physical State	Solid (Low-melting)	Handling requirement
pKa (Ring N2)	~2.5 (Estimated)	Pyridine-like nitrogen
pKa (4-NH_2)	~4.0 – 5.0 (Estimated)	Aniline-like exocyclic amine
LogP (Calc)	~0.1 – 0.5	Low lipophilicity
H-Bond Donors	2 (Exocyclic NH_2)	Key for hinge binding
H-Bond Acceptors	2 (Ring N2, Exocyclic N)	Solvation & binding

Physicochemical Characteristics: An In-Depth Analysis

Electronic Profile & Aromaticity

Unlike benzene, the pyrazole ring is a

-excessive heteroaromatic system (6

-electrons distributed over 5 atoms).

- C4-Position Reactivity: The C4 carbon is the most electron-rich site on the ring, making it highly nucleophilic. However, the attachment of the amino group (strongly electron-donating via resonance,

) further increases electron density at this position.

- Comparison to Aniline: While aniline has a pKa of ~4.6, the 4-aminopyrazole system is influenced by the adjacent ring nitrogens. The N2 nitrogen exerts an inductive electron-

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withdrawing effect (

), which can slightly lower the basicity of the exocyclic amine compared to a simple aliphatic amine, keeping it in the "aniline-like" range.[1] This makes it an ideal neutral hydrogen bond donor at physiological pH (7.4).

Solubility & Lipophilicity (LogD)

The 1,3-dimethyl-1H-pyrazol-4-amine scaffold is significantly more polar than its phenyl analogs.

- LogP Reduction: Replacing a phenyl ring with a pyrazole typically lowers LogP by 1.0–1.5 units. This is advantageous for lowering the overall lipophilicity of drug candidates to improve metabolic stability (LLE efficiency).
- Aqueous Solubility: The presence of the pyridine-like N2 nitrogen allows for specific solvation interactions with water, enhancing solubility compared to carbocyclic bioisosteres.

Structural Geometry

- Planarity: The molecule is planar, allowing it to stack effectively in enzyme active sites (e.g., the ATP-binding pocket of kinases).
- Steric Bulk: The N1-methyl and C3-methyl groups provide steric bulk that can induce conformational locking in biaryl systems, often used to improve selectivity by exploiting small hydrophobic pockets in target proteins.

Synthetic Pathways & Derivatization[8]

The synthesis of 1,3-dimethyl-1H-pyrazol-4-amine is robust, relying on the functionalization of the pyrazole ring followed by reduction. The primary challenge is ensuring regioselectivity during the initial ring formation or nitration steps.

Core Synthesis Workflow

The most reliable industrial route involves the nitration of 1,3-dimethylpyrazole followed by catalytic hydrogenation.

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Figure 1: Step-wise synthetic route for the production of 1,3-dimethyl-1H-pyrazol-4-amine from the parent pyrazole.

Synthetic Protocol: Nitro Reduction

Objective: Conversion of 1,3-dimethyl-4-nitropyrazole to 1,3-dimethyl-1H-pyrazol-4-amine.

- Preparation: Dissolve 1,3-dimethyl-4-nitropyrazole (1.0 eq) in anhydrous Methanol (10 mL/g).
- Catalyst Addition: Under an inert Nitrogen atmosphere, carefully add 10% Pd/C (5 wt% loading). Caution: Pd/C is pyrophoric.
- Hydrogenation: Purge the vessel with Hydrogen gas. Maintain a pressure of 1–3 atm (balloon or Parr shaker) at room temperature for 4–6 hours. Monitor via TLC (stain with Ninhydrin; amine product turns purple/red).
- Work-up: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with Methanol.
- Isolation: Concentrate the filtrate under reduced pressure. The resulting oil or low-melting solid is often used directly in subsequent coupling reactions due to the oxidative instability of free electron-rich amines.

Experimental Characterization Protocols

To validate the physicochemical properties of analogs, the following standardized protocols are recommended.

pKa Determination (Potentiometric Titration)

Because the scaffold has two potential ionization sites (Ring N and Exocyclic N), potentiometric titration is superior to computational prediction.

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- Instrument: Mettler Toledo or Sirius T3 autotitrator.
- Solvent: Water (if soluble) or Methanol/Water co-solvent (extrapolated to 0% organic).
- Procedure:
  - Prepare a 10 mM solution of the amine hydrochloride salt in degassed water.
  - Titrate with 0.1 M KOH (standardized) from pH 2.0 to pH 12.0.
  - Data Analysis: Look for two inflection points. The lower value (~2.5) corresponds to the ring nitrogen; the higher value (~4.5) corresponds to the exocyclic amine.

LogP/LogD Determination (Shake-Flask Method)

- Phases: 1-Octanol (saturated with water) and Phosphate Buffer (pH 7.4, saturated with octanol).
- Procedure:
  - Dissolve the compound in the octanol phase.
  - Add an equal volume of the aqueous buffer.
  - Shake for 24 hours at 25°C to ensure equilibrium.
  - Separate phases and analyze the concentration of the compound in both phases using HPLC-UV (254 nm).
  - Calculation:

Applications in Drug Discovery[3][15]

The 1,3-dimethyl-1H-pyrazol-4-amine unit is a "hinge-binding" motif. In kinase inhibitors, the exocyclic amine functions as a hydrogen bond donor to the hinge region backbone carbonyls, while the ring nitrogen (N2) can act as an acceptor.

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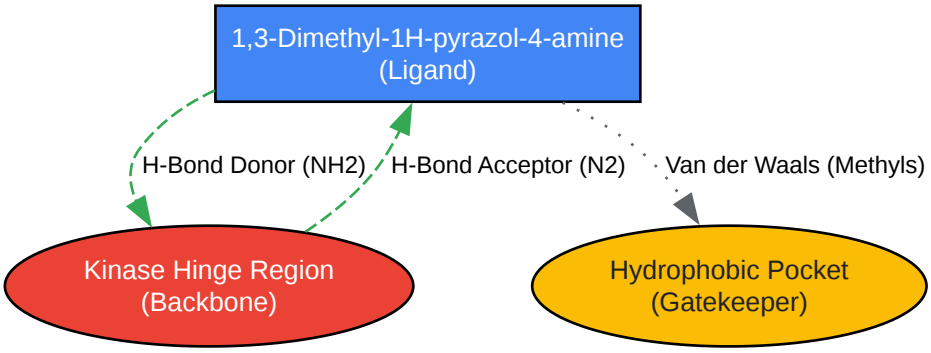

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Figure 2: Interaction map of the scaffold within a typical kinase ATP-binding pocket.

Case Study: CDK2 Inhibitors Analogs of this scaffold have been extensively explored as Cyclin-Dependent Kinase 2 (CDK2) inhibitors. The pyrazole-amine moiety mimics the adenosine ring of ATP but with tunable electronic properties that allow for greater selectivity against off-target kinases.

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